

A Comparative Guide to the Analytical Characterization of 5-Bromo-3-pyridinol

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Compound of Interest

Compound Name: 5-Bromo-3-pyridinol

Cat. No.: B018002

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of analytical methodologies for the characterization of **5-Bromo-3-pyridinol**, a key intermediate in pharmaceutical and agrochemical synthesis. Ensuring the purity and structural integrity of this compound is critical for downstream applications. This document outlines various analytical techniques, presenting their performance data, detailed experimental protocols, and visual workflows to assist researchers in selecting the most appropriate methods for their specific needs.

Overview of Analytical Techniques

The characterization of **5-Bromo-3-pyridinol** (CAS No: 74115-13-2, Molecular Formula: C_5H_4BrNO , Molecular Weight: 174.00 g/mol) typically involves a combination of chromatographic and spectroscopic techniques to determine its purity, identify impurities, and confirm its chemical structure. Thermal analysis is also employed to assess its thermal stability and melting point.

Quantitative Data Comparison

The selection of an analytical technique often depends on the specific requirements of the analysis, such as the need for high sensitivity, resolution, or throughput. The following table summarizes the typical performance of various analytical methods for the characterization of **5-Bromo-3-pyridinol** and its related impurities.

Analytical Method	Parameter	Typical Performance for 5-Bromo-3-pyridinol	Alternative Methods Performance
High-Performance Liquid Chromatography (HPLC)	Purity Assay	>99.5% [1]	Purity of related bromopyridines: >98% (GC)
Limit of Detection (LOD)	0.01 - 0.1 µg/mL (estimated)	LOD for related compounds: ~0.1 ppm	
Limit of Quantitation (LOQ)	0.03 - 0.3 µg/mL (estimated)	LOQ for related compounds: ~0.3 ppm	
Retention Time (Rt)	3 - 10 min (Isocratic)	Dependent on column and mobile phase	
Gas Chromatography-Mass Spectrometry (GC-MS)	Impurity Identification	High (for volatile impurities)	HPLC-MS for non-volatile impurities
Sensitivity	ng to pg level	Similar for volatile impurities	
Resolution	High	High	
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural Confirmation	Unambiguous	
Quantitative Analysis (qNMR)	High Accuracy (>99%)	HPLC with certified reference material	X-ray crystallography (for solid state)
Fourier-Transform Infrared (FTIR) Spectroscopy	Functional Group ID	Confirmatory	Raman Spectroscopy
Differential Scanning Calorimetry (DSC)	Melting Point	167-170 °C [2]	Capillary melting point apparatus

Thermogravimetric Analysis (TGA)	Thermal Decomposition	Onset > 200 °C (estimated)	Not applicable
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Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols are intended as a starting point and may require optimization for specific instrumentation and sample matrices.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a primary technique for assessing the purity of **5-Bromo-3-pyridinol**.

Sample Preparation:

- Accurately weigh approximately 10 mg of **5-Bromo-3-pyridinol**.
- Dissolve in 10 mL of a suitable diluent (e.g., a mixture of water and acetonitrile).
- Vortex or sonicate to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: An isocratic or gradient mixture of a buffered aqueous phase (e.g., 0.1% formic acid in water) and an organic phase (e.g., acetonitrile). A typical starting condition could be 70:30 (v/v) Water:Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.

- Detection: UV at 254 nm or 280 nm.
- Injection Volume: 10 μ L.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

GC-MS is highly effective for the identification of volatile and semi-volatile impurities.

Sample Preparation:

- Dissolve approximately 5 mg of **5-Bromo-3-pyridinol** in 1 mL of a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- For the analysis of less volatile impurities, derivatization (e.g., silylation) may be necessary.

Instrumentation and Conditions:

- GC-MS System: A standard GC coupled to a mass spectrometer (e.g., quadrupole or time-of-flight).
- Column: A non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 μ m).
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Inlet Temperature: 250 $^{\circ}$ C.
- Injection Volume: 1 μ L (with an appropriate split ratio, e.g., 50:1).
- Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}$ C, hold for 2 minutes.
 - Ramp: 10 $^{\circ}$ C/min to 280 $^{\circ}$ C, hold for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Range: m/z 40-450.

NMR Spectroscopy for Structural Elucidation

^1H and ^{13}C NMR are essential for the unambiguous structural confirmation of **5-Bromo-3-pyridinol**.

Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or Methanol- d_4) in an NMR tube.

Instrumentation and Conditions:

- NMR Spectrometer: 400 MHz or higher field strength.
- Experiments: ^1H NMR, ^{13}C NMR, and optionally 2D NMR (COSY, HSQC) for full assignment.
- Reference: The residual solvent peak is used as an internal standard (e.g., DMSO- d_6 at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C).[\[3\]](#)[\[4\]](#)

Expected Chemical Shifts (in DMSO- d_6 , estimated):

- ^1H NMR: Aromatic protons in the range of 7.0-8.5 ppm and a broad singlet for the hydroxyl proton.
- ^{13}C NMR: Aromatic carbons in the range of 110-160 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is used to identify the characteristic functional groups present in the molecule.

Sample Preparation:

- The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.

Instrumentation and Conditions:

- FTIR Spectrometer: A standard FTIR spectrometer.
- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .

Expected Characteristic Peaks:

- O-H stretch: Broad band around 3200-3400 cm^{-1} .
- C-H stretch (aromatic): ~3000-3100 cm^{-1} .
- C=C and C=N stretch (aromatic ring): ~1400-1600 cm^{-1} .
- C-O stretch: ~1200-1300 cm^{-1} .
- C-Br stretch: ~500-600 cm^{-1} .[\[5\]](#)

Thermal Analysis (DSC and TGA)

DSC and TGA provide information on the melting point, thermal stability, and decomposition profile of the compound.

Instrumentation and Conditions:

- DSC/TGA Instrument: A simultaneous thermal analyzer or separate DSC and TGA instruments.
- Sample Pan: Aluminum or platinum pans.
- Atmosphere: Nitrogen or air at a flow rate of 20-50 mL/min.
- Temperature Program:
 - DSC: Heat from room temperature to 200 °C at a rate of 10 °C/min.
 - TGA: Heat from room temperature to 600 °C at a rate of 10 °C/min.

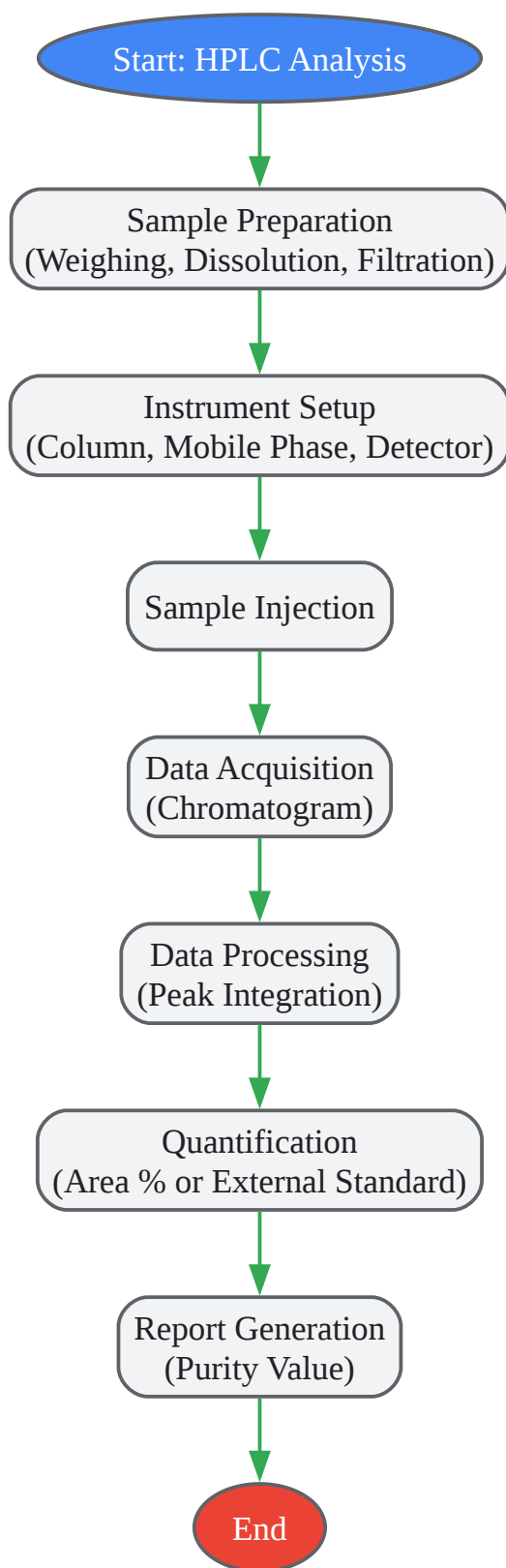
Visualization of Analytical Workflows

The following diagrams illustrate the logical workflows for the comprehensive characterization of a **5-Bromo-3-pyridinol** sample.



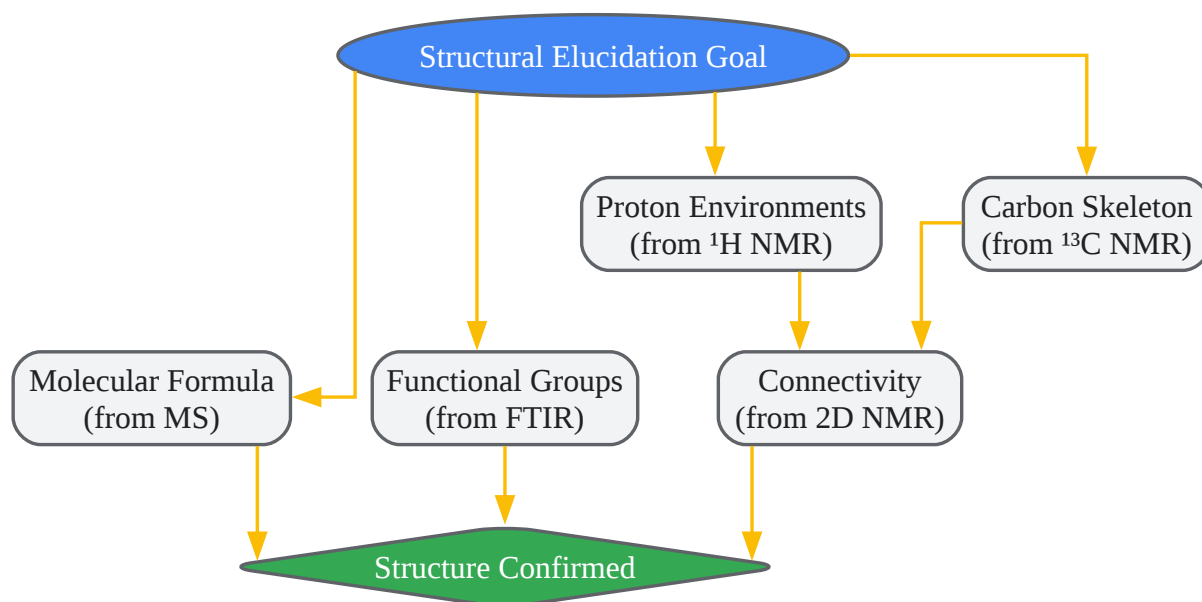
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Caption: Comprehensive analytical workflow for **5-Bromo-3-pyridinol** characterization.



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Caption: Step-by-step workflow for HPLC purity analysis.



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Caption: Logical relationship of spectroscopic data for structural elucidation.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. 5-Bromo-3-pyridinol | CAS#:74115-13-2 | Chemsrce [chemsrc.com]
- 3. scienceopen.com [scienceopen.com]
- 4. thno.org [thno.org]
- 5. jir.mewaruniversity.org [jir.mewaruniversity.org]
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